

# Application Notes & Protocols for the Synthesis of Lepimectin A4

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## Compound of Interest

Compound Name: *Lepimectin A4*

CAS No.: 171249-05-1

Cat. No.: B3025985

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Lepimectin A4** is a synthetic macrocyclic lactone and a key component of the insecticide lepipimectin.[1][2][3] It is structurally related to the milbemycin family of natural products. This document provides a detailed protocol for the synthesis of **Lepimectin A4**, commencing from the advanced intermediate, 15-hydroxy-5-ketomilbemycin A4. The synthesis involves a two-step process: a catalyzed esterification and rearrangement, followed by a stereoselective reduction of a ketone.

## Chemical Structures

### Lepimectin A4:

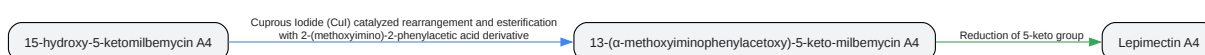
- Molecular Formula:  $C_{41}H_{53}NO_{10}$ [1][4]
- Molecular Weight: 719.87 g/mol [1]

- IUPAC Name: (6R,13R,25R)-5-O-demethyl-28-deoxy-6,28-epoxy-25-ethyl-13-[[[(methoxyimino)phenylacetyl]oxy]-milbemycin B<sup>[1]</sup><sup>[3]</sup>

## Reaction Pathway

The synthesis of **Lepimectin A4** from 15-hydroxy-5-ketomilbemycin A4 proceeds through a proposed two-step sequence as outlined in the literature.<sup>[5]</sup>

Diagram of the Proposed Synthesis Workflow



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## References

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- [4. Lepimectin A4 | C41H53NO10 | CID 139033095 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Lepimectin-A4) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- [5. WO2020108146A1 - Preparation method for lepimectin, and intermediate thereof - Google Patents](https://patents.google.com/patent/WO2020108146A1) [[patents.google.com](https://patents.google.com)]
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